

Preliminary Screening of N-(3-Aminophenyl)-4-ethoxybenzamide: A Technical Guide

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Compound of Interest

Compound Name: *N*-(3-Aminophenyl)-4-ethoxybenzamide

Cat. No.: B3072076

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This technical guide provides a comprehensive overview of a proposed preliminary screening cascade for the novel chemical entity, **N-(3-Aminophenyl)-4-ethoxybenzamide**. Given the prevalence of benzamide scaffolds in contemporary drug discovery, particularly in oncology, this document outlines a hypothetical, yet scientifically rigorous, workflow to assess its potential as a therapeutic agent. The proposed screening focuses on identifying cytotoxic effects, potential kinase inhibition, and impact on a key signaling pathway relevant to cancer biology.

Compound Overview

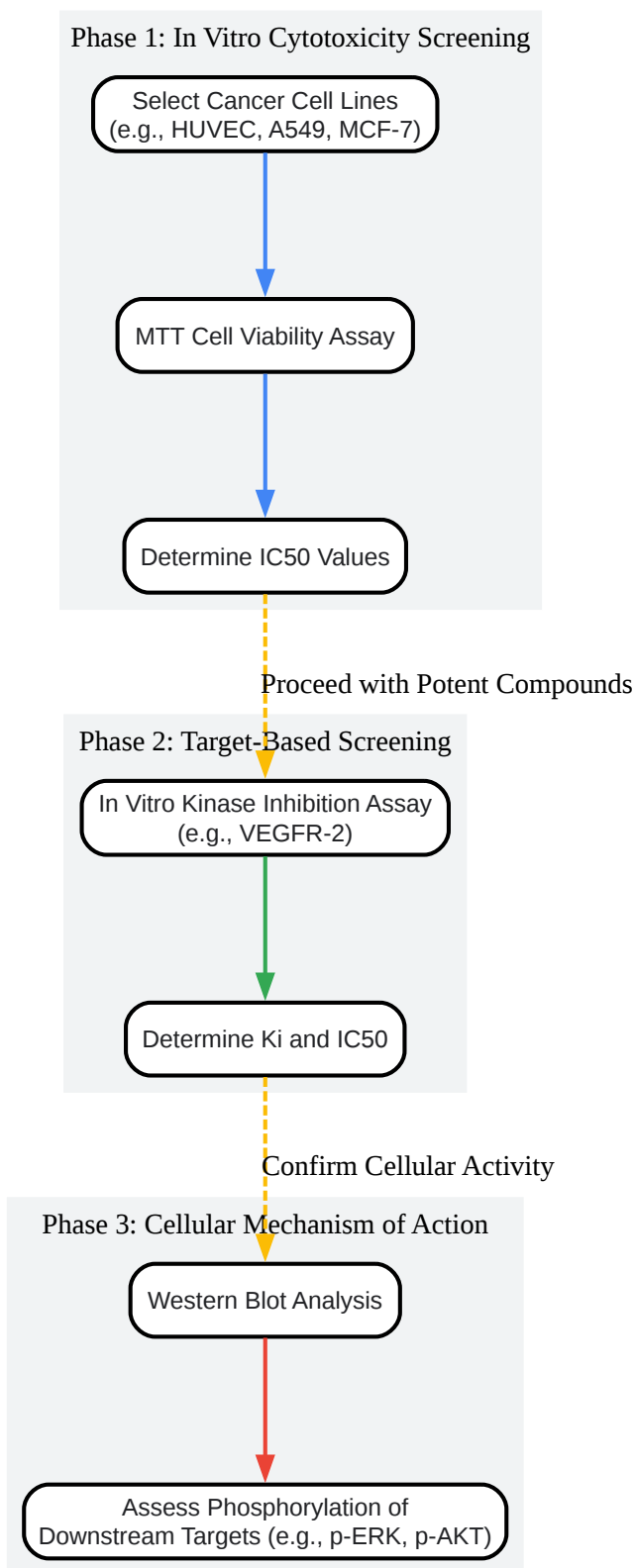
N-(3-Aminophenyl)-4-ethoxybenzamide is a small molecule with the chemical formula $C_{15}H_{16}N_2O_2$ and a molecular weight of 256.30 g/mol [1]. Its structure combines a flexible aminophenyl ring with an ethoxybenzamide moiety, features that are present in various biologically active compounds. While specific biological data for this compound is not publicly available, its structural similarity to known kinase inhibitors suggests that a preliminary screening campaign focused on this target class is a logical starting point.

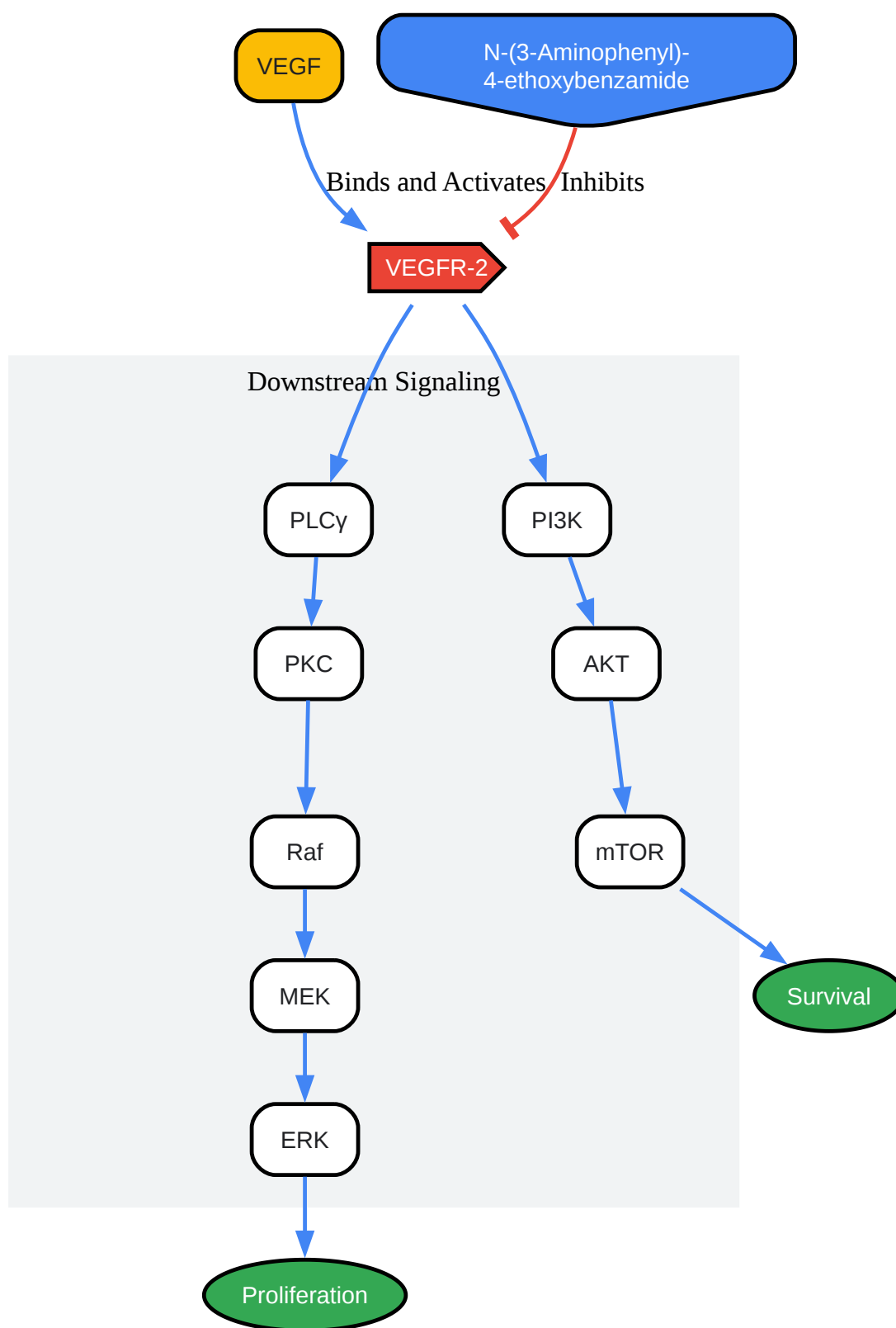
Table 1: Physicochemical Properties of **N-(3-Aminophenyl)-4-ethoxybenzamide**

Property	Value	Reference
CAS Number	1016516-69-0	[1]
Molecular Formula	C15H16N2O2	[1]
Molecular Weight	256.30 g/mol	
Appearance	Tan to white solid (predicted)	
Solubility	Soluble in DMSO (predicted)	

Proposed Preliminary Screening Workflow

The following diagram illustrates a logical workflow for the initial biological evaluation of **N-(3-Aminophenyl)-4-ethoxybenzamide**.





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References

- 1. N-(3-Aminophenyl)-4-ethoxybenzamide | CAS#:1016516-69-0 | Chemsrcc [chemsrc.com]
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